

The Synthesis and Purification of 2-(Trimethylsilyl)ethanethiol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *2-(Trimethylsilyl)ethanethiol*

Cat. No.: B094172

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Introduction: The Versatile Role of 2-(Trimethylsilyl)ethanethiol in Modern Chemistry

2-(Trimethylsilyl)ethanethiol, also known as (2-mercaptopethyl)trimethylsilane, is a pivotal reagent in organic synthesis, particularly valued in the realms of medicinal chemistry and materials science. Its unique bifunctional nature, possessing both a nucleophilic thiol group and a sterically demanding, yet chemically stable, trimethylsilyl moiety, allows for its application as a protected sulfide dianion equivalent.^[1] This attribute is particularly useful in the intricate synthesis of complex molecules, such as thionucleosides, where precise introduction of a sulfur atom is required.^{[1][2]} The trimethylsilyl group offers a level of stability and compatibility with various reaction conditions that makes this compound a valuable tool for researchers. This guide provides an in-depth exploration of the synthesis and purification of **2-(trimethylsilyl)ethanethiol**, offering a robust, field-proven protocol for its preparation in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(trimethylsilyl)ethanethiol** is presented in the table below.

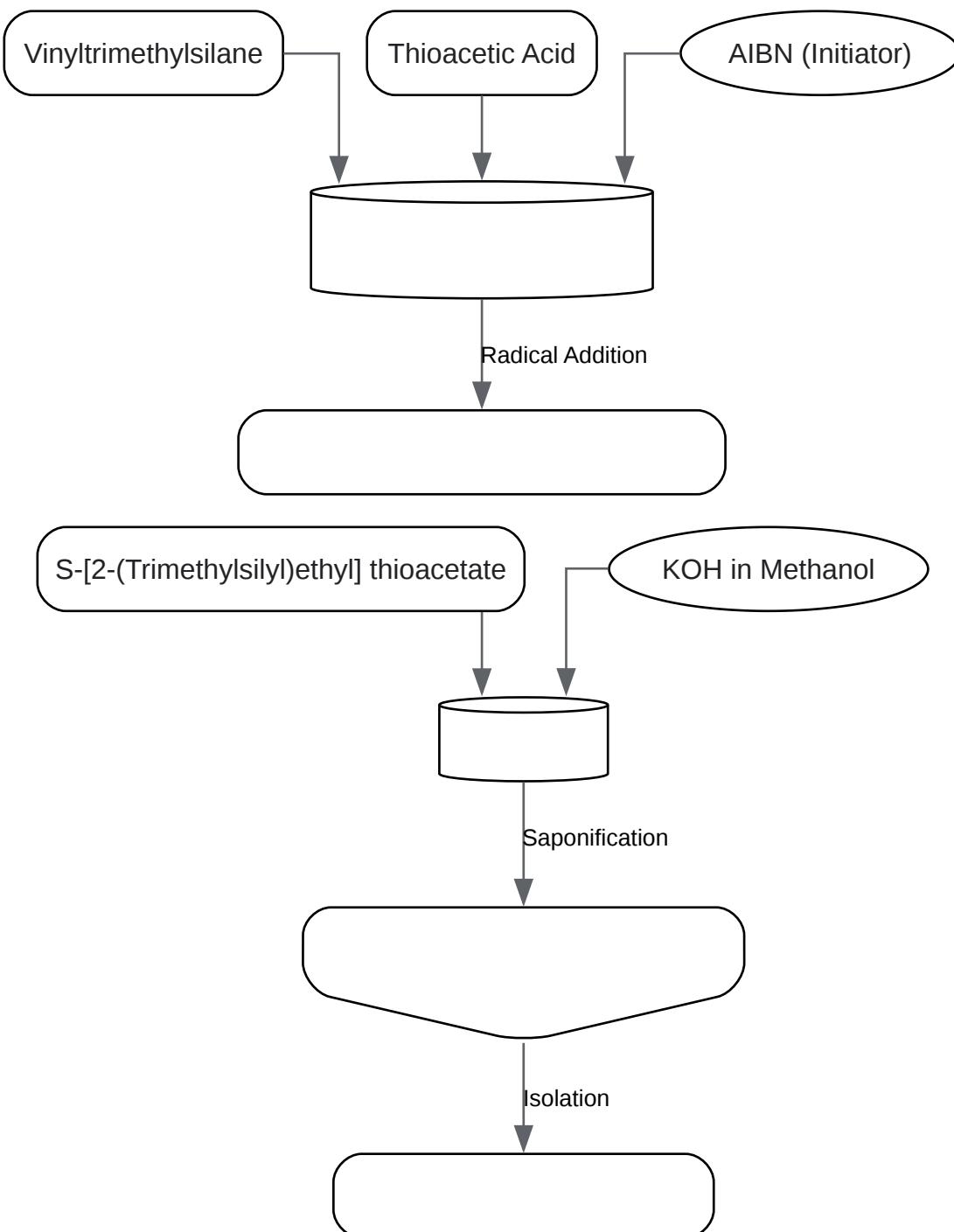
Property	Value
Molecular Formula	$(\text{CH}_3)_3\text{SiCH}_2\text{CH}_2\text{SH}$
Molecular Weight	134.32 g/mol
CAS Number	18143-30-1
Appearance	Colorless liquid
Boiling Point	144-146 °C (lit.) [1] [3]
52-54 °C at 25 Torr [4]	
62-63 °C at 43 mmHg [3]	
Density	0.839 g/mL at 25 °C (lit.) [1]
Refractive Index (n _{20/D})	1.454 (lit.) [1]

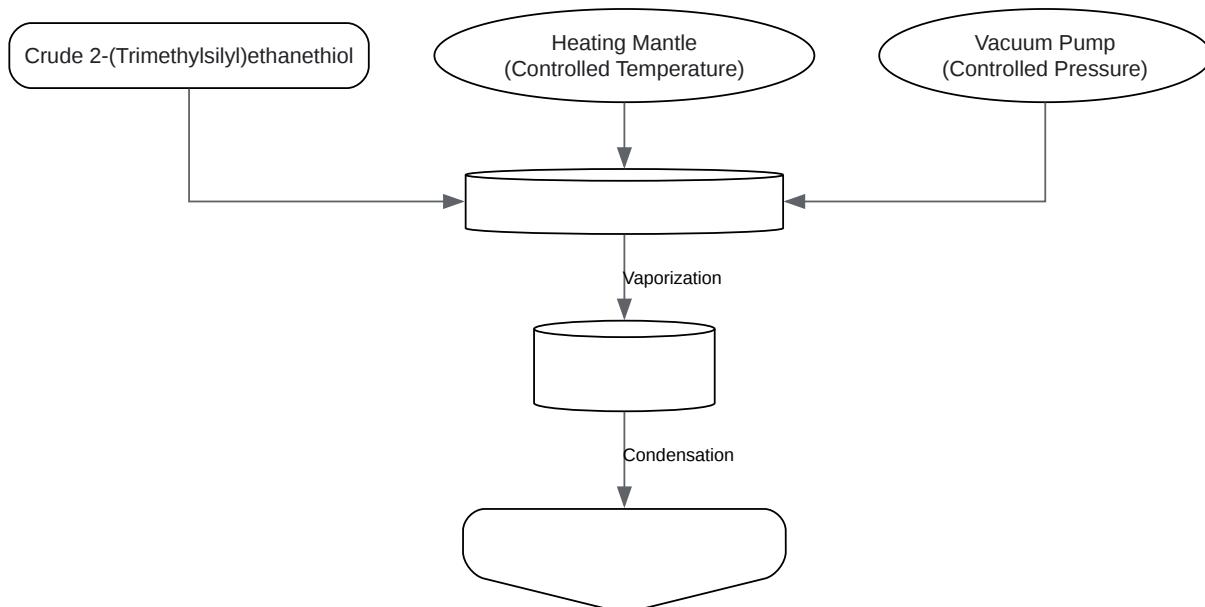
Synthesis Methodology: A Two-Step Approach

The most common and efficient laboratory-scale synthesis of **2-(trimethylsilyl)ethanethiol** involves a two-step process. The first step is the radical-initiated addition of thioacetic acid to vinyltrimethylsilane, which forms the intermediate **S-[2-(trimethylsilyl)ethyl] thioacetate**. The subsequent step involves the hydrolysis of this thioacetate to yield the final thiol product.

Step 1: Synthesis of **S-[2-(Trimethylsilyl)ethyl] thioacetate**

The initial reaction is a free-radical addition, a reliable method for forming carbon-sulfur bonds. The use of a radical initiator, such as azobisisobutyronitrile (AIBN), facilitates the addition of thioacetic acid across the double bond of vinyltrimethylsilane. While thermal initiation is effective, photochemical methods may offer improved regioselectivity, favoring the desired 2-substituted product over the 1-substituted isomer.[\[1\]](#)





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